

Tideglusib solubility issues DMSO concentration optimization

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Compound Focus: Tideglusib

CAS No.: 865854-05-3

Cat. No.: S545349

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Tideglusib Solubility Data

Solvent	Solubility	Notes / Conditions
DMSO	≥ 16.7 mg/mL (50 mM) [1]	With gentle warming [1].
DMSO	~33.33 mg/mL (99.67 mM) [2]	May require ultrasonication; Hygroscopic DMSO impacts solubility, use newly opened containers [2].
DMSO	~66 mg/mL (197.37 mM) [3]	From a specific batch; Moisture-absorbing DMSO reduces solubility, use fresh DMSO [3].
Water	Insoluble [3] [1]	-
Ethanol	Insoluble [3] [1]	-

Solubility and DMSO Handling Guidelines

- General Protocol:** For preparing stock solutions, warm the tube at **37°C for 10 minutes** and/or use **sonication (ultrasonic bath)** to aid dissolution [1]. Stock solutions can be stored below **-20°C for**

several months [1].

- **Critical Consideration: Hygroscopic DMSO has a significant impact on solubility.** Always use **freshly opened, dry DMSO** to prepare stock solutions [2]. Using moisture-absorbed DMSO will lead to lower-than-expected solubility and potential precipitation.
- **DMSO Concentration in Assays:** For downstream cellular assays, the final DMSO concentration must be controlled to avoid cytotoxicity. Data suggests that for at least one protein stability assay, the DMSO concentration should be kept **lower than 2.5%** to not affect protein stability [4].

Working Solution Formulations for In Vivo Studies

The following table lists formulations for preparing **Tideglusib** working solutions for animal studies, validated by commercial laboratories [3] [2].

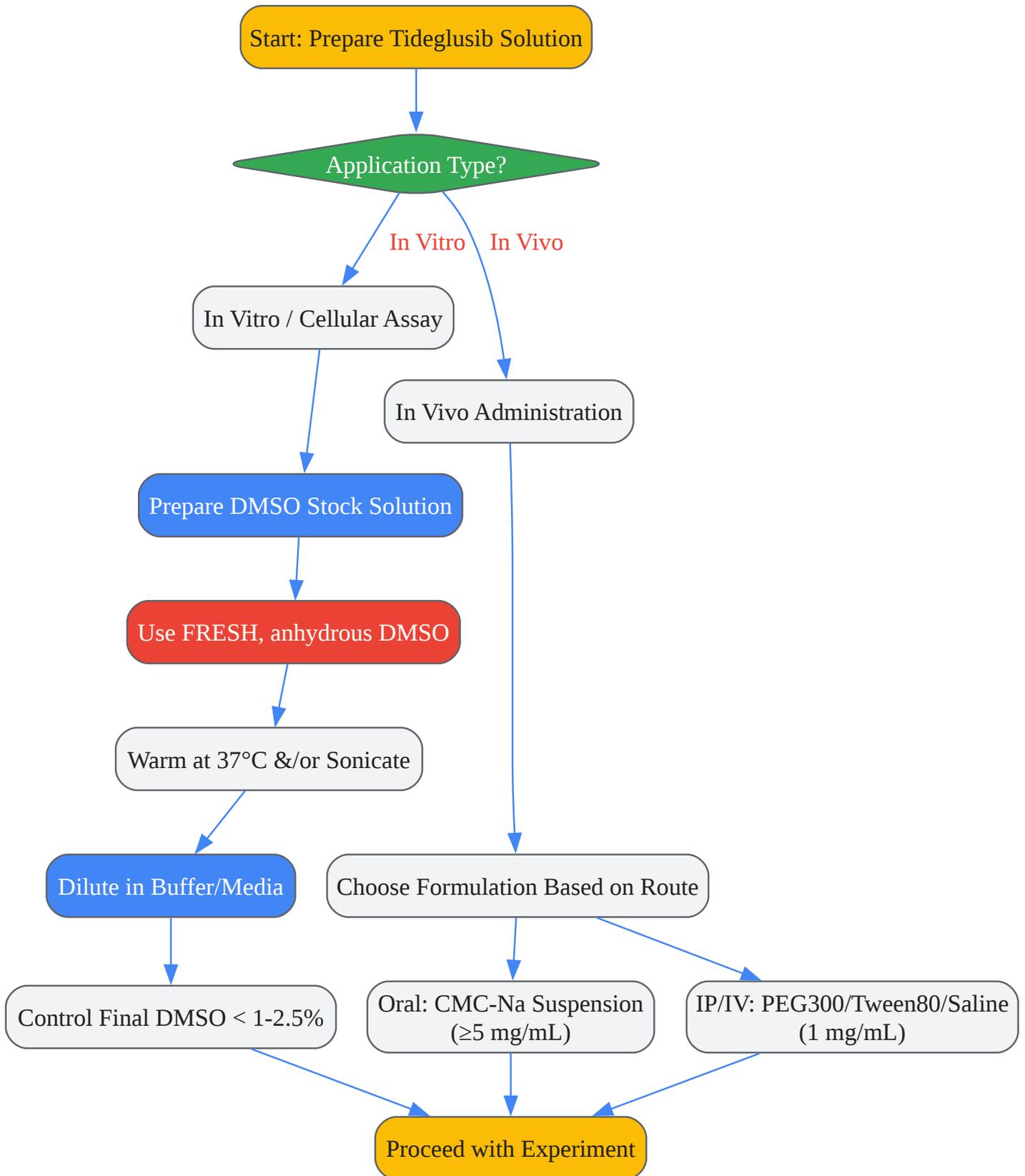
Formulation	Final Concentration	Preparation Method
Clear Solution	2.5 mg/mL (7.48 mM) [3]	40 μ L of 62.5 mg/ml DMSO stock + 960 μ L corn oil [3].
Clear Solution	1.0 mg/mL (2.99 mM) [3] [2]	50 μ L of 20 mg/ml DMSO stock + 400 μ L PEG300 → mix → + 50 μ L Tween-80 → mix → + 500 μ L saline [3] [2].
Homogeneous Suspension	\geq 5 mg/mL [3]	Add Tideglusib powder to 1% Carboxymethyl cellulose (CMC-Na) solution and mix evenly [3].

Troubleshooting Common Issues

- **Problem: Precipitation in aqueous buffers.**
 - **Cause: Tideglusib** is insoluble in water [3] [1]. Precipitation occurs when a DMSO stock solution is added to aqueous media if the final concentration exceeds its negligible aqueous solubility.
 - **Solution:** Ensure the final DMSO concentration is kept within a tolerable range (e.g., < 2.5% for some systems [4]). For higher dosing, use one of the validated *in vivo* formulations listed above instead of directly diluting DMSO stock into saline or buffer.

- **Problem: Lower observed solubility than reported.**
 - **Cause:** Use of old or hydrated DMSO [3] [2].
 - **Solution:** Use a **freshly opened, anhydrous DMSO** vial. Aliquot DMSO into small, sealed vials to minimize repeated exposure to atmospheric moisture.
- **Problem: Need for high concentration with low DMSO.**
 - **Cause:** The requirement to keep final DMSO low in sensitive systems.
 - **Solution:** Prepare a highly concentrated stock solution (e.g., using the 66 mg/mL in DMSO protocol with fresh solvent [3]) so that the volume added to the assay is minimal. Alternatively, use a suspension method like CMC-Na for *in vivo* oral gavage [3].

The following diagram outlines the decision-making workflow for preparing **Tideglusib** solutions.



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References

1. Tideglusib - GSK-3 Inhibitor for Neuroscience Research [apexbt.com]
2. Tideglusib (NP031112) | GSK-3 Inhibitor [medchemexpress.com]
3. Tideglusib | GSK-3 inhibitor | Mechanism | Concentration [selleckchem.com]
4. Investigation of Thiocarbamates as Potential Inhibitors ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tideglusib solubility issues DMSO concentration optimization].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545349#tideglusib-solubility-issues-dms-concentration-optimization>]

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